

Unraveling Psar18-cooh: Navigating a Research Enigma

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Compound of Interest

Compound Name: *Psar18-cooh*

Cat. No.: *B12373755*

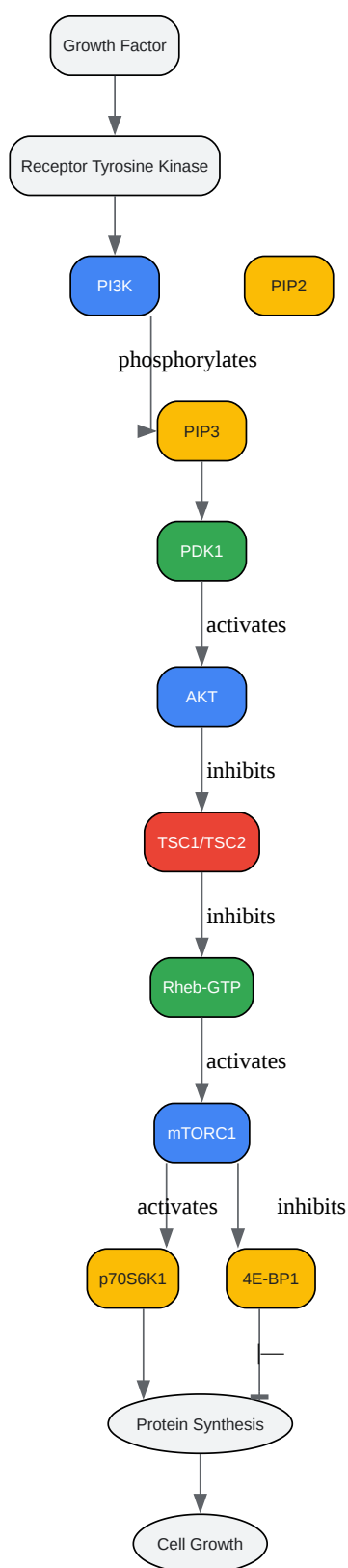
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Efforts to generate detailed application notes and safety protocols for a compound designated as "**Psar18-cooh**" have been unsuccessful due to the absence of this specific molecule in publicly available scientific literature and chemical databases. It is highly probable that "**Psar18-cooh**" represents an internal laboratory code, a novel or unpublished research compound, or a potential typographical error in the query.

Extensive searches for "**Psar18-cooh**" did not yield any specific chemical entity. The suffix "-cooh" strongly indicates the presence of a carboxylic acid functional group, a common feature in many biologically active molecules and research probes. One initial search result tangentially referenced the COOH-terminus of the FRAP (mTOR) protein, a key component in a critical cellular signaling pathway. This tenuous link suggests that the intended compound might be a modulator of the PI3K/AKT/mTOR pathway. However, without a definitive identification of "Psar18," this remains speculative.

The PI3K/AKT/mTOR signaling cascade is a vital intracellular pathway that governs fundamental cellular processes such as growth, proliferation, survival, and metabolism. Its dysregulation is implicated in a multitude of diseases, including cancer, diabetes, and neurodegenerative disorders, making it a prime target for drug development.

Below is a generalized representation of the mTOR signaling pathway, which may be relevant if "**Psar18-cooh**" is indeed an inhibitor or modulator within this cascade.



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Caption: A simplified diagram of the PI3K/AKT/mTOR signaling pathway.

Given the current information, it is impossible to provide the requested detailed application notes, safety and handling procedures, or experimental protocols for "**Psar18-cooh**." To proceed, it is imperative to:

- Verify the correct name and spelling of the compound.
- Consult internal documentation or the original source of the name for its chemical structure and associated data.
- If the compound is novel, a full safety and characterization profile must be established before any handling or experimental use.

Researchers, scientists, and drug development professionals are strongly advised to consult the manufacturer's or supplier's Safety Data Sheet (SDS) for any chemical compound prior to its use. In the absence of such documentation for "**Psar18-cooh**," it should be treated as a compound of unknown toxicity and handled with extreme caution, utilizing appropriate personal protective equipment (PPE) and engineering controls.

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